

Comparative analysis of analytical methods for "3-Anilinopropanamide"

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Compound of Interest

Compound Name: 3-Anilinopropanamide

CAS No.: 21017-47-0

Cat. No.: B1352538

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Executive Summary & Chemical Profile

3-Anilinopropanamide (CAS: 2198-60-9), also known as

-phenyl-

-alanine amide, is a critical intermediate formed via the Michael addition of aniline to acrylamide. In pharmaceutical development, it serves as a building block for heterocyclic synthesis (e.g., 1-phenyl-2-pyrrolidinone) and is monitored as a process-related impurity in the synthesis of specific aniline-derived drugs.

Its dual functionality—a secondary aromatic amine and a primary amide—presents unique analytical challenges. The amine is susceptible to oxidation, while the primary amide can dehydrate to a nitrile under high thermal stress (GC inlet), necessitating careful method selection.

Property	Data	Analytical Implication
Formula		MW 164.21 g/mol
pKa	~3.8 (Aniline N), ~16 (Amide N)	Weak base; requires acidic mobile phase for retention control.
LogP	-0.6 - 0.9	Moderately polar; retains well on C18 but may require high aqueous start.
Chromophore	Aniline Ring (nm)	UV detection is viable for bulk purity but limited for trace analysis.

Comparative Analysis of Methods

This guide evaluates three primary methodologies based on sensitivity, throughput, and structural fidelity.

Method A: HPLC-UV/DAD (The Purity Workhorse)

Best for: Raw material assay, reaction monitoring (>0.1% levels).

- Mechanism: Reverse-phase chromatography (RPC) utilizing interactions and hydrophobic retention.
- Pros: Robust, cost-effective, no derivatization required.
- Cons: Limited specificity against structurally similar anilinic impurities; lower sensitivity compared to MS.
- Verdict: The standard for QC release testing.

Method B: LC-MS/MS (Trace Impurity Standard)

Best for: Genotoxic impurity screening (ppm/ppb levels), biological matrices.

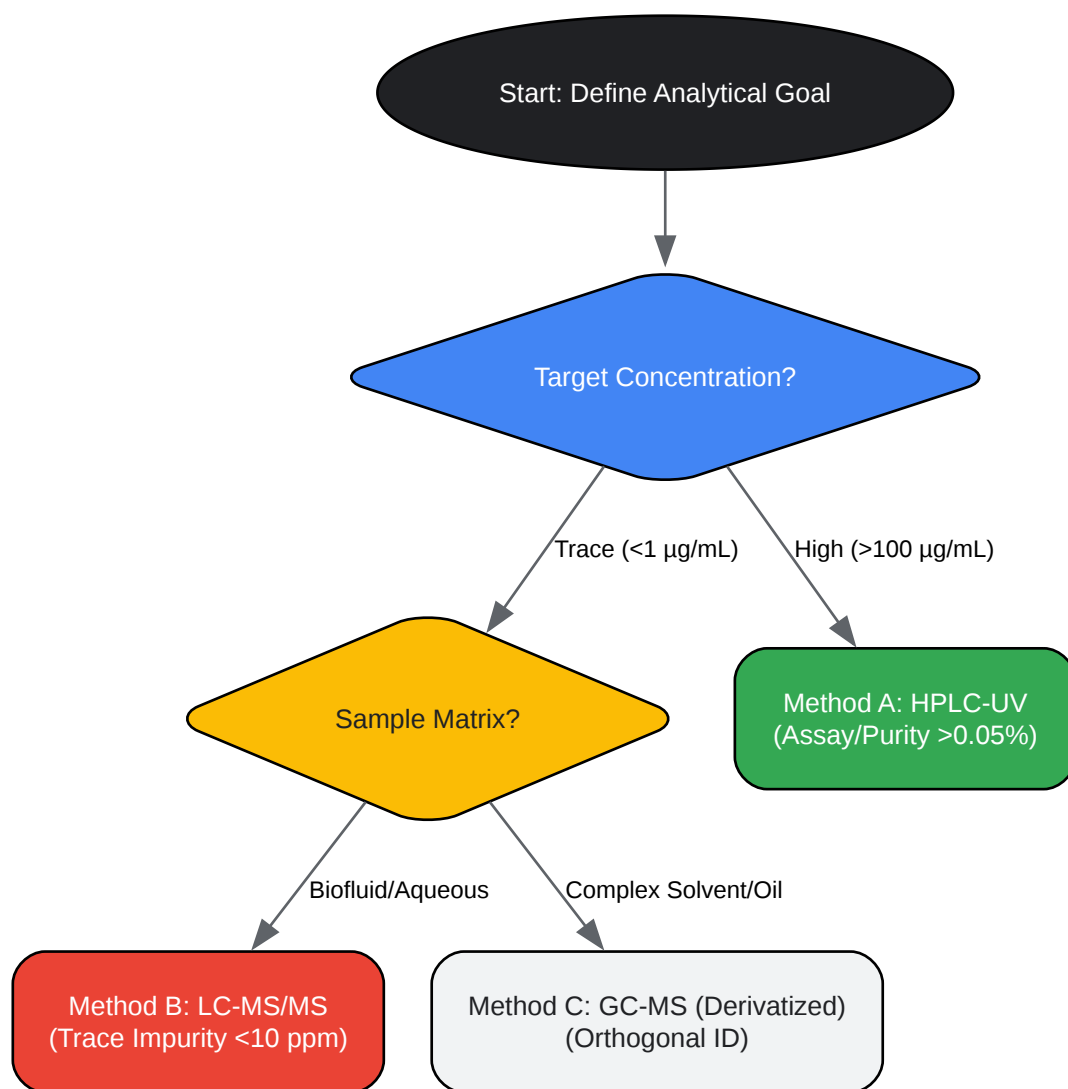
- Mechanism: Electrospray Ionization (ESI+) in Multiple Reaction Monitoring (MRM) mode.[\[1\]](#)
- Pros: Highest sensitivity (LOD < 1 ng/mL), definitive structural identification via fragmentation.
- Cons: Matrix effects (ion suppression), higher instrument cost.
- Verdict: Mandatory for safety screenings and cleaning validation.

Method C: GC-MS (The Forensic Alternative)

Best for: Volatile profiling, orthogonal confirmation.

- Mechanism: Electron Impact (EI) ionization after chemical derivatization.
- Pros: Superior peak capacity, searchable spectral libraries (NIST).
- Cons: Critical Risk: The primary amide is thermally labile. Direct injection often leads to dehydration (forming 3-anilinopropionitrile). Silylation (BSTFA) is required.
- Verdict: Use only with derivatization; useful for complex mixture profiling.

Decision Framework (Visualization)



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Figure 1: Decision tree for selecting the optimal analytical technique based on sensitivity and matrix requirements.

Detailed Experimental Protocols

Protocol A: HPLC-UV Purity Assay

Validated for linearity 10–1000 µg/mL.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

mm, 3.5 µm.

- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5 suppresses silanol activity).
- Mobile Phase B: Acetonitrile.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Gradient:
 - 0-2 min: 5% B (Isocratic hold for polar retention)
 - 2-15 min: 5%
60% B
 - 15-20 min: 60% B
- Flow Rate: 1.0 mL/min.[\[2\]](#)[\[5\]](#)
- Detection: DAD at 245 nm (max) and 210 nm (amide backbone).
- Critical Insight: The acidic pH ensures the aniline nitrogen is protonated (-Ph), improving peak shape by preventing tailing caused by interaction with residual silanols.

Protocol B: LC-MS/MS Trace Quantitation

Targeting LOD: 0.5 ng/mL.

- Instrument: Triple Quadrupole MS (ESI Positive Mode).
- Column: HSS T3 (High Strength Silica),
mm, 1.8 μ m. Why? T3 columns retain polar amines better than standard C18.
- Mobile Phase: 0.1% Formic Acid in Water (A) / Methanol (B).
- MRM Transitions:
 - Quantifier:
(Loss of amide side chain, forming anilinium ion).

- Qualifier:

(Cleavage of amide bond).

- Internal Standard: **3-Anilinopropanamide-**

(phenyl ring deuterated).

- Source Parameters: Capillary 3.5 kV, Desolvation Temp 400°C.

Protocol C: GC-MS (Derivatization Required)

Avoid direct injection to prevent thermal degradation.

- Reagent: BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).
- Preparation:
 - Dissolve 1 mg sample in 1 mL anhydrous pyridine.
 - Add 100 µL BSTFA.
 - Incubate at 60°C for 30 mins.
- Inlet: Split 1:10, 250°C.
- Column: DB-5ms (5% Phenyl Methyl Siloxane).
- Target Ion: Look for the di-TMS derivative or mono-TMS depending on steric hindrance. The molecular ion will shift from 164 to

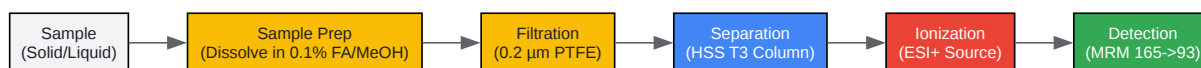
(Mono-TMS) or

(Di-TMS).

Data Summary & Performance Metrics

Metric	HPLC-UV	LC-MS/MS	GC-MS (Deriv.)
Linearity ()	> 0.999	> 0.995	> 0.990
LOD	~0.5 µg/mL	~0.5 ng/mL	~10 ng/mL
Precision (RSD)	< 0.5%	< 5.0%	< 3.0%
Throughput	High (10 min)	High (5 min)	Low (45 min prep + run)
Cost per Sample	\$	\$	

Analytical Workflow Diagram



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Figure 2: Optimized LC-MS/MS workflow for trace analysis of **3-anilinopropanamide**.

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